

An In-depth Technical Guide to the Fundamental Properties of 3-Chloropropyltrimethoxysilane

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Compound of Interest

Compound Name: 3-Chloropropyltrimethoxysilane

Cat. No.: B1208415

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Introduction: **3-Chloropropyltrimethoxysilane** (CPTMS) is a versatile organosilane compound widely recognized for its role as a coupling agent and surface modifier in a vast array of industrial and research applications.[1] Identified by its CAS number 2530-87-2, CPTMS possesses a unique bifunctional structure, containing both a reactive chloropropyl group and hydrolyzable methoxysilyl groups.[1][2][3] This dual reactivity allows it to form stable chemical bridges between inorganic substrates and organic polymers, thereby enhancing adhesion, improving mechanical properties, and functionalizing surfaces.[2][3] This guide provides a comprehensive overview of its core properties, reaction mechanisms, experimental protocols, and safety considerations, tailored for researchers, scientists, and professionals in drug development.

Core Properties

The fundamental properties of **3-Chloropropyltrimethoxysilane** are summarized in the tables below, providing a quick reference for its chemical identity and physicochemical characteristics.

Table 1: Chemical Identity of **3-Chloropropyltrimethoxysilane**

Identifier	Value
CAS Number	2530-87-2[1][4][5][6][7][8]
Molecular Formula	C ₆ H ₁₅ ClO ₃ Si[1][4][7][8][9][10]
Molecular Weight	198.72 g/mol [1][4][8][9][10]
IUPAC Name	3-chloropropyl(trimethoxy)silane[7][8]
Synonyms	CPTMO, γ-Chloropropyltrimethoxysilane, (3-Chloropropyl)trimethoxysilane, 3-(Trimethoxysilyl)propyl chloride, A-143[1][4][6][8][11][12]
InChI Key	OXYZDRAJMHGSMW-UHFFFAOYSA-N[4][7][9]
SMILES	CO--INVALID-LINK--(OC)OC[7][9]

Table 2: Physical and Chemical Properties of **3-Chloropropyltrimethoxysilane**

Property	Value
Appearance	Colorless to pale yellow liquid[1][9]
Boiling Point	195-197 °C at standard pressure[5][13]
Melting Point	-50 °C[13]
Density	1.08 - 1.09 g/mL at 20-25 °C[1][5]
Refractive Index (n _{20/D})	1.418 - 1.421[1][5][7][10][13]
Flash Point	71.7 - 78 °C (closed cup)[1][10][11][14]
Solubility	Miscible with organic solvents; hydrolyzes in water[5][9][13]
Stability	Stable under dry, inert conditions; sensitive to air and moisture[5][9][13]

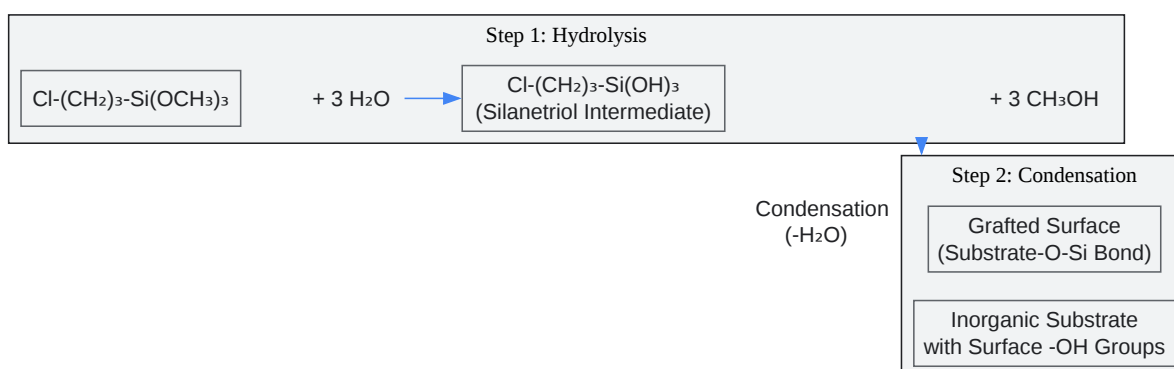
Molecular Structure and Reactivity

The efficacy of CPTMS stems from its molecular architecture, which features two distinct reactive centers:

- Trimethoxysilyl Group ($-\text{Si}(\text{OCH}_3)_3$): This is the inorganic-reactive part of the molecule. The three methoxy groups are susceptible to hydrolysis in the presence of water.[3]
- Chloropropyl Group ($-\text{CH}_2\text{CH}_2\text{CH}_2\text{Cl}$): This is the organic-reactive functional group. The terminal chlorine atom is a good leaving group, making the propyl chain reactive towards various organic polymers and nucleophiles.[3]

The primary mechanism for CPTMS binding to inorganic surfaces is a two-step hydrolysis and condensation process.[3][15]

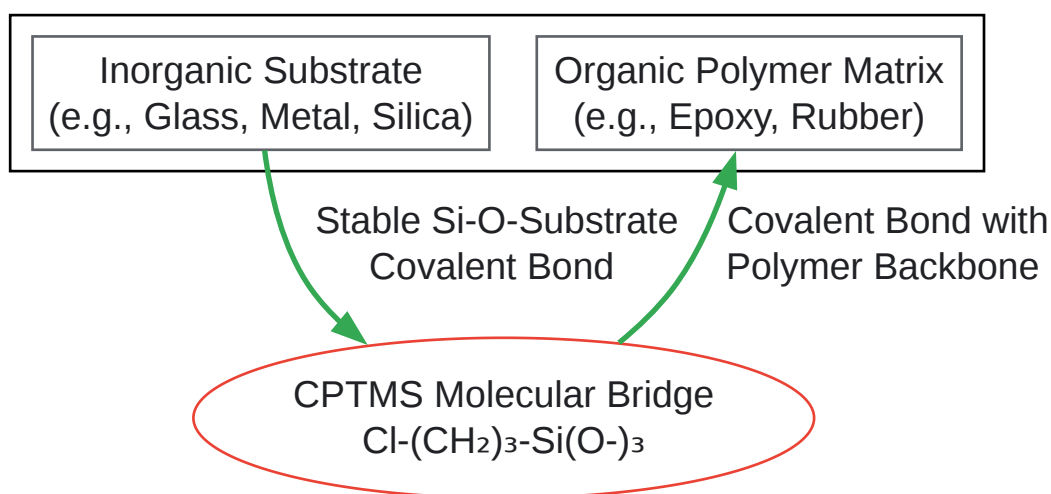
- Hydrolysis: In the presence of water (often catalyzed by acid or base), the methoxy groups ($-\text{OCH}_3$) hydrolyze to form reactive silanol groups ($-\text{Si}-\text{OH}$) and release methanol as a byproduct.[3][15]
- Condensation: The newly formed silanol groups can then condense with hydroxyl groups present on the surface of inorganic substrates like silica, glass, and metal oxides, forming stable, covalent siloxane bonds ($\text{Si}-\text{O}-\text{Substrate}$).[3][16]



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Hydrolysis and condensation workflow of CPTMS on a substrate.

While the trimethoxysilyl end anchors to an inorganic surface, the chloropropyl group at the other end is free to react with an organic polymer matrix.[2][3] This reaction, often a nucleophilic substitution, forms a covalent bond between the silane and the polymer. This creates a durable "molecular bridge" that chemically links the two dissimilar materials, resulting in significantly improved interfacial adhesion and mechanical strength of the composite material.[3]



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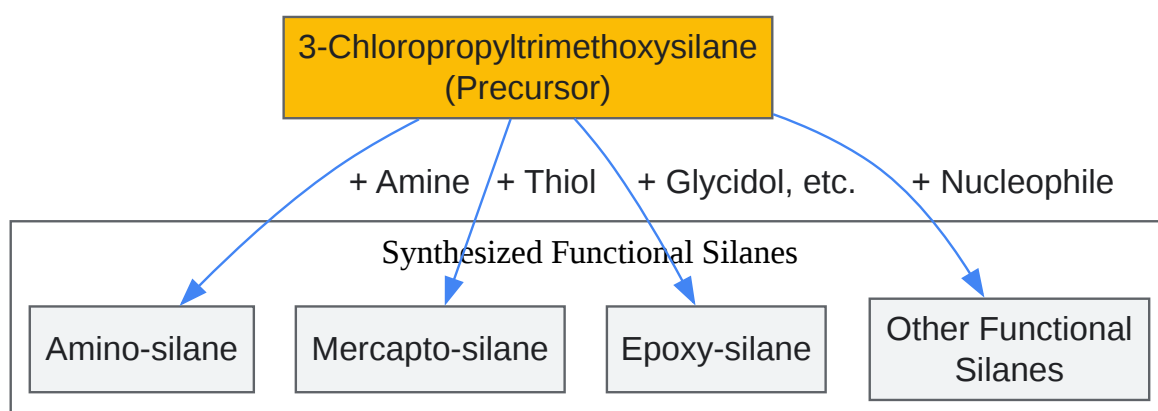
CPTMS acts as a molecular bridge between materials.

Applications in Research and Development

CPTMS is a cornerstone chemical in materials science and has emerging relevance in biomedical fields.

- **Coupling Agent in Composites:** Its primary application is to enhance the adhesion between inorganic fillers (like glass fibers) and organic polymer matrices (like epoxy or nylon resins), significantly improving the flexural and tensile strength of the resulting composite materials. [1]

- **Surface Modifier:** CPTMS is used to create self-assembled monolayers (SAMs) on various surfaces to alter properties like wetting, adhesion, and biocompatibility.[5][17] This is critical for developing specialized coatings, sensors, and medical devices.[1][10]
- **Chemical Intermediate:** The reactive chloro group serves as a handle for further chemical synthesis.[2] This allows for the production of a wide range of functionalized organosilanes (e.g., amino-silanes, mercapto-silanes) with tailored properties for specific applications.
- **Drug Delivery and Nanotechnology:** Research is expanding into its use for modifying nanoparticles, such as silica or iron oxide, for applications in targeted drug delivery and catalysis.[1][18] Studies have shown that CPTMS-functionalized nanoparticles can be conjugated with bioactive molecules for anti-cancer activity.[19]



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CPTMS as a versatile chemical intermediate for synthesis.

Experimental Protocols

This protocol describes the synthesis of CPTMS from trimethoxysilane and allyl chloride using a ruthenium-based catalyst.[17]

- **Materials:**
 - Trimethoxysilane (1.3330 moles)
 - Allyl chloride (0.8394 moles)

- Ruthenium catalyst solution (e.g., 21 ppm Ru)
- Reaction vessel (e.g., round-bottom flask with heating mantle and stirrer)
- Purification apparatus (e.g., silica gel chromatography column)
- Methodology:
 - Charge the reaction vessel with trimethoxysilane (163.93 g) and the ruthenium catalyst solution (0.200 g) at room temperature.[\[17\]](#)
 - Heat the trimethoxysilane solution to 80°C with stirring.[\[17\]](#)
 - Slowly add allyl chloride (64.89 g) to the heated solution over a period of 1 hour, maintaining the reaction temperature between 79-81°C.[\[17\]](#)
 - After the addition is complete, maintain the reaction at 80°C for an additional hour to ensure completion.[\[17\]](#)
 - Cool the reaction mixture to room temperature.
 - Purify the crude product using silica gel chromatography to obtain **3-Chloropropyltrimethoxysilane**. A yield of approximately 90% can be expected.[\[17\]](#)

This protocol outlines a general procedure for grafting CPTMS onto the surface of silica nanoparticles to impart hydrophobicity and provide a reactive handle for further functionalization.[\[16\]](#)[\[18\]](#)[\[20\]](#)

- Materials:
 - Silica nanoparticles
 - Toluene (or another anhydrous solvent like THF)
 - **3-Chloropropyltrimethoxysilane (CPTMS)**
 - Optional catalyst (e.g., triethylamine)
 - Reaction flask with reflux condenser and magnetic stirrer

- Centrifuge and washing solvents (e.g., ethanol, acetone)
- Drying oven
- Methodology:
 - Disperse a known quantity of dried silica nanoparticles in anhydrous toluene within the reaction flask via sonication or vigorous stirring.
 - Add CPTMS to the nanoparticle suspension. A typical molar ratio of nanoparticles to CPTMS can be optimized, but a starting point is often a 1:1 ratio based on estimated surface hydroxyl groups.[\[18\]](#) A small amount of water (e.g., a 1:3 molar ratio with CPTMS) can be added to facilitate hydrolysis.[\[18\]](#)
 - (Optional) Add a catalyst, such as a few drops of triethylamine, to accelerate the condensation reaction.[\[18\]](#)
 - Heat the mixture to reflux (for toluene, ~110°C) and maintain under stirring for 4-6 hours.[\[18\]](#)
 - Allow the mixture to cool to room temperature.
 - Separate the modified nanoparticles from the solution by centrifugation.
 - Wash the collected nanoparticles multiple times with acetone and then ethanol to remove any unreacted silane and byproducts.[\[18\]](#)
 - Dry the final product in an oven at 60-90°C for several hours to obtain surface-modified silica nanoparticles.[\[16\]](#)[\[18\]](#)
 - Characterize the grafting success using techniques such as Fourier-transform infrared (FT-IR) spectroscopy to identify the presence of propyl chains on the surface.[\[18\]](#)

Safety and Handling

CPTMS is a reactive chemical that requires careful handling. It is classified as an irritant to the eyes, skin, and respiratory system and is a combustible liquid.[\[1\]](#)[\[11\]](#)[\[14\]](#) Contact with moisture

leads to hydrolysis, liberating methanol, which is a primary source of its toxicity upon exposure.
[11][12]

Table 3: Safety and Handling Guidelines

Aspect	Guideline
Personal Protective Equipment (PPE)	Wear chemical-resistant gloves (neoprene or nitrile rubber), chemical safety goggles, and appropriate protective clothing.[14][21] Use in a well-ventilated area or under a chemical fume hood.[11][21]
Handling	Avoid contact with eyes, skin, and clothing.[11][14] Keep away from heat, sparks, open flames, and other sources of ignition.[11][14][22] Handle under an inert atmosphere (e.g., nitrogen) as it is sensitive to air and moisture.[5][9][11]
Storage	Store in a tightly closed container in a cool, dry, well-ventilated place away from incompatible substances like water, acids, and strong oxidizing agents.[9][11][14]
First Aid (Eyes)	Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if present. Seek medical attention.[11][14][21][22]
First Aid (Skin)	Wash off immediately with soap and plenty of water while removing contaminated clothing. Seek medical advice if irritation persists.[11][14][21][22]
Spill Cleanup	Absorb spill with inert material (e.g., sand, vermiculite).[11] Collect in a suitable, closed container for disposal. Ensure adequate ventilation.[21]

Conclusion:

3-Chloropropyltrimethoxysilane is a highly versatile and fundamental chemical for researchers in materials science and related fields. Its unique dual-ended reactivity allows it to effectively couple inorganic and organic materials, modify surfaces, and serve as a key intermediate for synthesizing novel functionalized silanes.[1][2][5] A thorough understanding of its properties, reaction mechanisms, and handling requirements is essential for its safe and effective use in developing advanced materials and technologies.

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